

Application Notes and Protocols for Assessing ML349 Cell Permeability

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Compound of Interest

Compound Name: ML349

Cat. No.: B15612137

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **ML349** is a potent, selective, and reversible inhibitor of acyl-protein thioesterase 2 (APT2), also known as lysophospholipase 2 (LYPLA2).^{[1][2]} APT2 is a serine hydrolase that removes palmitate from proteins, a post-translational modification critical for regulating protein trafficking, localization, and signaling.^{[1][3]} Given that **ML349**'s target is intracellular, a thorough understanding of its ability to cross the cell membrane is essential for the accurate interpretation of cell-based assay data and for its potential development as a therapeutic agent.^[1] These application notes provide detailed methodologies for assessing the cell permeability of **ML349** using standard in vitro models.

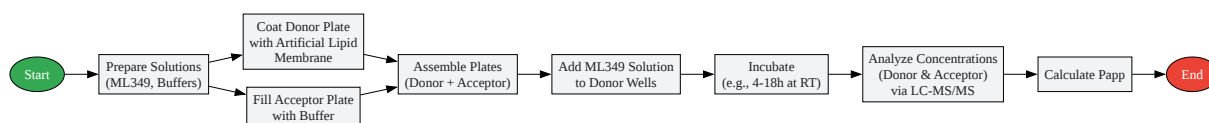
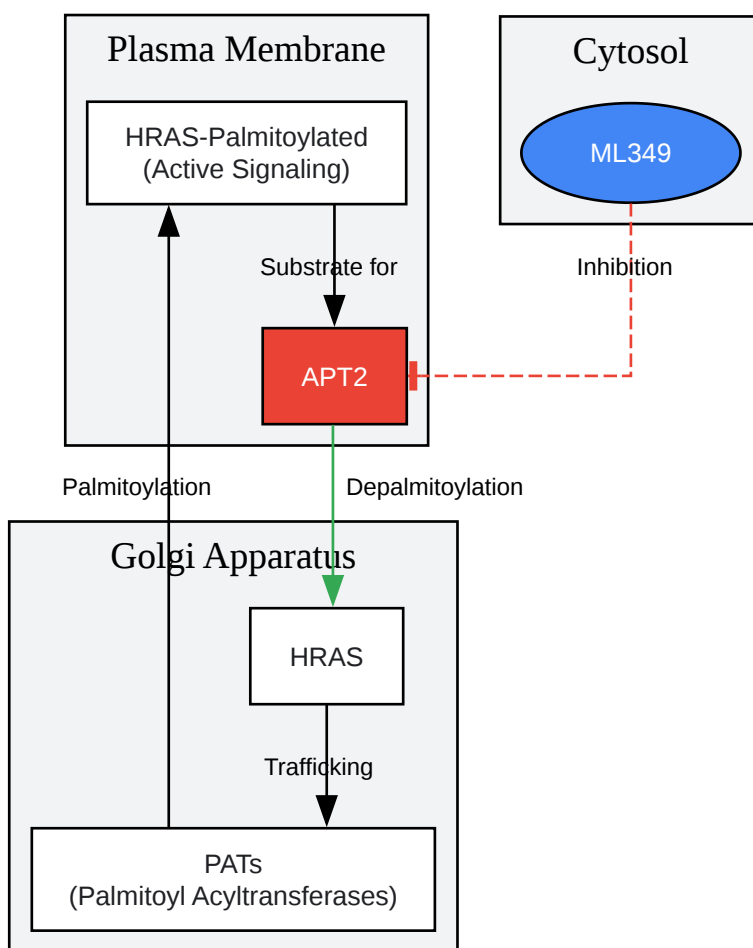
Physicochemical and Biological Properties of ML349

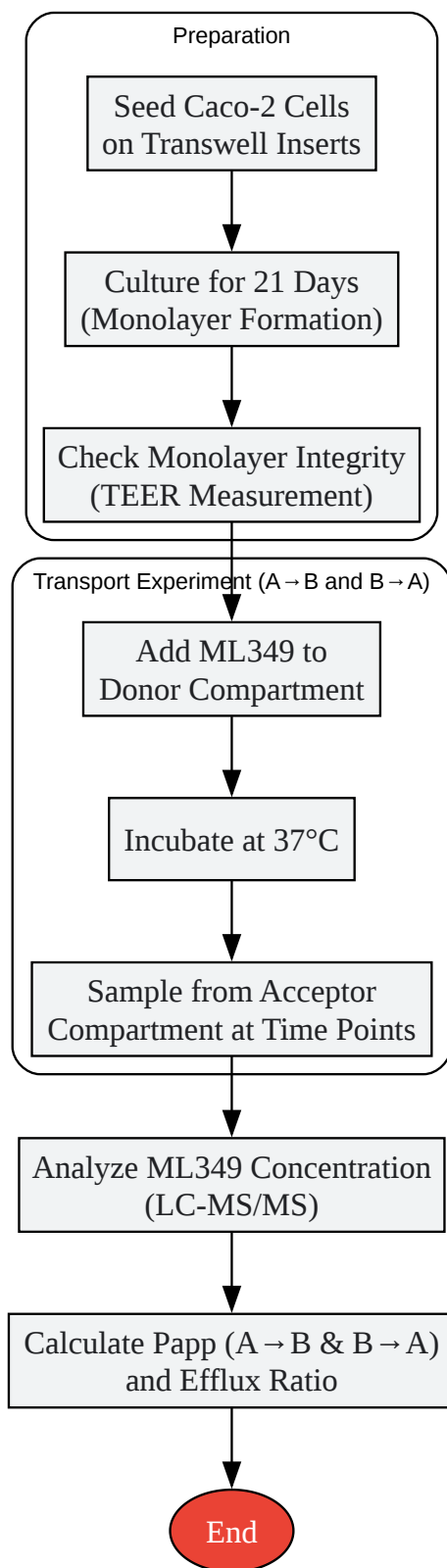
A summary of the key quantitative data for **ML349** is presented below to aid in experimental design.

Parameter	Value	Reference(s)
Target	Acyl-protein thioesterase 2 (APT2) / Lysophospholipase 2 (LYPLA2)	[1] [4]
Ki	120 nM (for APT2)	[1] [4]
IC50	144 nM (for LYPLA2)	[1] [4]
Selectivity	>20-fold selective for APT2 over APT1	[1]
Molecular Weight	454.56 g/mol	[1]
Solubility	In DMSO: 12.5 - 30 mg/mL (27.5 - 65.99 mM)	[1]

Signaling Pathway Affected by ML349

By inhibiting APT2, **ML349** influences signaling pathways regulated by the dynamic "palmitoylation-depalmitoylation" cycle. This cycle governs the trafficking of key signaling proteins, such as members of the Ras superfamily, between the plasma membrane and the Golgi apparatus. APT2-mediated depalmitoylation is a crucial step for recycling these proteins. Inhibition of APT2 by **ML349** can trap these proteins in their palmitoylated, membrane-bound state, thereby altering their downstream signaling functions.[\[5\]](#)[\[6\]](#)





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